

Application Notes and Protocols: RH 795

Staining for Brain Slices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RH 795

Cat. No.: B12409352

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to RH 795

RH 795 is a fast-responding, potentiometric styryl dye utilized for the functional imaging of neurons and other excitable cells.^[1] As a voltage-sensitive dye (VSD), its spectral properties change in response to shifts in membrane potential, allowing for real-time optical monitoring of neuronal activity.^{[2][3]} This makes it a powerful tool for studying neural circuits, action potential propagation, and synaptic activity in brain slice preparations.

RH 795 binds to the external leaflet of the cell membrane and exhibits an electrochromic shift in its fluorescence spectrum upon changes in the surrounding electric field.^{[2][3]} Notably, it is considered a better candidate for long-term experiments compared to some other VSDs, as it demonstrates weaker phototoxic effects and slower bleaching.^{[4][5]} Unlike some related dyes, **RH 795** does not appear to cause arterial constriction during cortex staining.^{[1][6]}

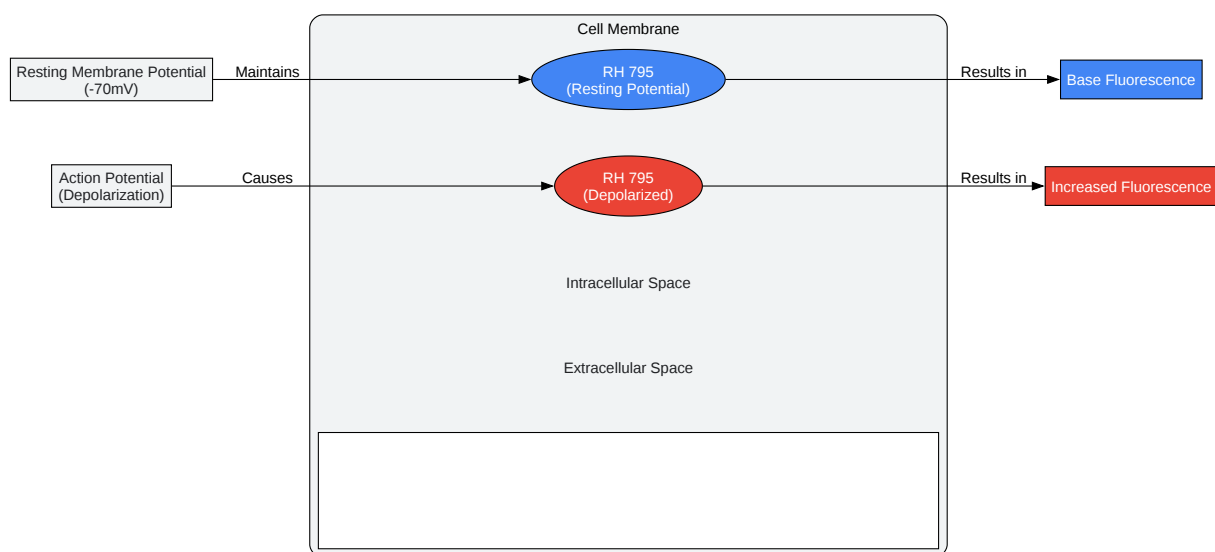
Key Properties:

- Dye Type: Fast-response, potentiometric (voltage-sensitive) dye.^[1]
- Primary Application: Functional imaging of neuronal activity in live cells.^[1]

- Spectral Properties: Excitation/Emission (in Methanol): 530/712 nm. Note that in cell membranes, spectra are typically blue-shifted.[\[1\]](#)

Mechanism of Action of Voltage-Sensitive Dyes

Voltage-sensitive dyes like **RH 795** are amphiphilic molecules that insert themselves into the lipid bilayer of the cell membrane. The dye's chromophore, the part of the molecule responsible for fluorescence, is oriented parallel to the electric field across the membrane. When the membrane potential changes, such as during an action potential, the electric field is altered. This alteration interacts with the electronic structure of the chromophore, causing a rapid shift in its fluorescence emission or absorption spectrum. This change in fluorescence intensity is directly proportional to the change in membrane voltage, providing an optical readout of neural activity.



[Click to download full resolution via product page](#)

Mechanism of a voltage-sensitive dye.

Experimental Protocols

This section details the procedure for preparing acute brain slices and staining them with **RH 795** for live functional imaging.

Required Materials and Reagents

- Dye: **RH 795** (e.g., from Biotium).
- Reagents:
 - Artificial Cerebrospinal Fluid (aCSF), continuously bubbled with 95% O₂ / 5% CO₂.
 - Sucrose-based cutting solution.
 - Dimethyl sulfoxide (DMSO).
- Equipment:
 - Vibrating microtome (vibratome).
 - Dissection tools (scissors, forceps, scalpel).
 - Beakers and petri dishes.
 - Incubation/recovery chamber for brain slices.
 - Fluorescence microscope with appropriate filters for far-red imaging.
 - High-sensitivity camera (e.g., CCD or sCMOS).
 - Perfusion system.

Brain Slice Preparation Protocol

- Anesthesia and Perfusion: Anesthetize the animal according to approved institutional protocols. Perform transcardial perfusion with ice-cold, oxygenated sucrose-based cutting solution to clear blood and rapidly cool the brain.
- Brain Extraction: Rapidly dissect and remove the brain, placing it immediately into the ice-cold, oxygenated cutting solution.
- Slicing:

- Mount the brain onto the vibratome stage.
- Submerge the brain in the ice-cold, oxygenated cutting solution in the vibratome buffer tray.
- Cut brain slices to the desired thickness (typically 300-400 μm).
- Recovery: Transfer the slices immediately to a recovery chamber containing aCSF heated to 32-34°C and continuously bubbled with 95% O₂ / 5% CO₂. Allow slices to recover for at least 1 hour before staining.

RH 795 Staining Protocol

- Prepare Staining Solution:
 - Prepare a stock solution of **RH 795** in DMSO (e.g., 1 mg/mL).
 - Dilute the stock solution into oxygenated aCSF to reach the final working concentration. The optimal concentration may require testing but a starting point of 0.05-0.2 mg/mL is recommended.
- Incubation:
 - Transfer the recovered brain slices into the **RH 795** staining solution.
 - Incubate for 60-90 minutes at room temperature or a slightly elevated temperature (e.g., 30°C).[2] Ensure the solution is continuously oxygenated and protected from light to prevent photobleaching.
- Washing: After incubation, wash the slices thoroughly with fresh, oxygenated aCSF for 15-30 minutes to remove unbound dye from the background.
- Mounting: Transfer a single slice to a recording chamber on the microscope stage. The slice should be fully submerged and continuously perfused with oxygenated aCSF.

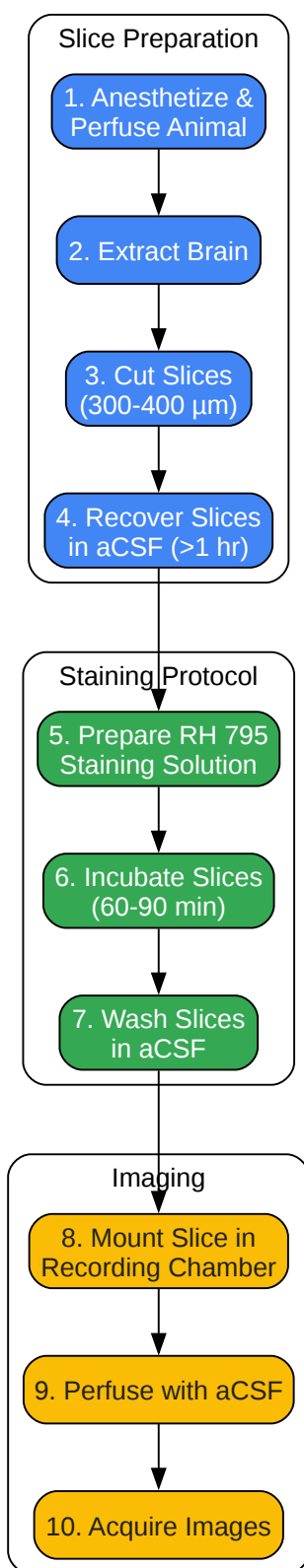
Data Presentation: Staining and Imaging Parameters

The following table summarizes the key quantitative parameters for the **RH 795** staining protocol. Researchers should optimize these parameters for their specific tissue type and experimental setup.

Parameter	Recommended Range/Value	Notes
Slice Thickness	300 - 400 μ m	Thicker slices may require longer incubation times.
RH 795 Stock Solution	1 mg/mL in DMSO	Store protected from light at -20°C.[1]
RH 795 Working Conc.	0.05 - 0.2 mg/mL	Optimization is crucial for achieving a good signal-to-noise ratio.
Incubation Time	60 - 90 minutes	Longer times may improve staining depth but can increase toxicity.[2]
Incubation Temperature	Room Temperature to 34°C	Higher temperatures can facilitate faster dye loading.[7]
Excitation Wavelength	~530 nm	Can be achieved with a halogen lamp or a high-power LED.[1][8]
Emission Filter	Long-pass >695 nm or Band-pass ~710 nm	The emission peak is broad and far-red.[1]

Experimental Workflow Diagram

The following diagram illustrates the complete workflow from brain extraction to imaging.



[Click to download full resolution via product page](#)

Workflow for **RH 795** staining of acute brain slices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biotium.com [biotium.com]
- 2. Methods for voltage-sensitive dye imaging of rat cortical activity with high signal-to-noise ratio - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Voltage-sensitive dye - Wikipedia [en.wikipedia.org]
- 4. Comparison of two voltage-sensitive dyes and their suitability for long-term imaging of neuronal activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Comparison of Two Voltage-Sensitive Dyes and Their Suitability for Long-Term Imaging of Neuronal Activity | PLOS One [journals.plos.org]
- 6. biotium.com [biotium.com]
- 7. Prolonged Incubation of Acute Neuronal Tissue for Electrophysiology and Calcium-imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 8. A light-emitting diode light source for imaging of neural activities with voltage-sensitive dyes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: RH 795 Staining for Brain Slices]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12409352#rh-795-staining-protocol-for-brain-slices\]](https://www.benchchem.com/product/b12409352#rh-795-staining-protocol-for-brain-slices)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com